

Personal protective equipment for handling (S)-(+)-2-Phenylbutyric acid

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Compound of Interest

Compound Name: (S)-(+)-2-Phenylbutyric acid

Cat. No.: B1363286

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Essential Safety and Handling Guide for (S)-(+)-2-Phenylbutyric Acid

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **(S)-(+)-2-Phenylbutyric acid**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

(S)-(+)-2-Phenylbutyric acid is classified as hazardous. The primary risks associated with this chemical are ingestion and irritation to the skin, eyes, and respiratory system.

| Hazard Classification | GHS Pictogram | Signal Word | Hazard Statements |
|-----------------------------------|--------------------------|---------------------------|---|
| Acute Toxicity, Oral (Category 4) | GHS07 (Exclamation Mark) | Warning ^{[1][2]} | H302: Harmful if swallowed ^{[3][4]} . H315: Causes skin irritation ^{[1][4][5]} . H319: Causes serious eye irritation ^{[1][4][5]} . H335: May cause respiratory irritation ^{[1][4][5]} . |

Personal Protective Equipment (PPE)

To minimize exposure, all personnel must wear appropriate PPE when handling **(S)-(+)-2-Phenylbutyric acid**.^[6] Always handle in accordance with good industrial hygiene and safety practices.^{[3][7]}

| Protection Type | PPE Specification | Rationale and Source(s) |
|------------------------|--|---|
| Eye/Face Protection | Safety glasses with side-shields or tightly fitting safety goggles. ^{[3][8]} | Must conform to EN166 (EU) or NIOSH (US) standards to protect against splashes and dust. ^{[1][3][7]} |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile or neoprene). ^{[6][8]} A disposable gown or clean lab coat is required. ^{[6][7]} | Inspect gloves before use and use proper removal technique. ^[3] Protective clothing should prevent skin exposure. ^{[7][8]} |
| Respiratory Protection | Use in a well-ventilated area. If ventilation is inadequate or exposure limits are exceeded, a full-face respirator with a suitable filter (e.g., type ABEK as per EN14387) is recommended. ^[8] | Avoid the formation and inhalation of dust, mists, or vapors. ^{[3][8]} |

Operational Plan: Handling and Storage

Handling:

- Ventilation: Always handle in a well-ventilated place, preferably in a chemical fume hood.^{[3][8]}
- Avoid Contact: Prevent direct contact with skin and eyes and avoid breathing dust or vapors.^{[1][3][8]}
- Hygiene: Wash hands thoroughly after handling, before breaks, and at the end of the workday.^{[1][3]} Do not eat, drink, or smoke in the work area.^[1]

- Equipment: Use non-sparking tools to prevent fire caused by electrostatic discharge.[8]

Storage:

- Store in a cool, dry, and well-ventilated area.[3][7][8]
- Keep containers tightly closed when not in use.[3][7]
- Store separately from incompatible materials such as strong oxidizing agents.[1][7]

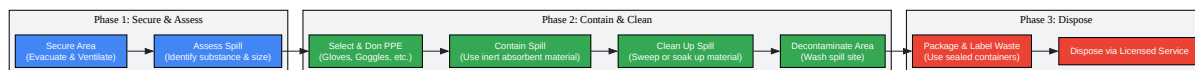
Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

First-Aid Measures:

- General Advice: If you feel unwell, seek medical attention immediately and show the safety data sheet to the doctor.[9]
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek medical attention.[1][2][8][9]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Get medical attention if irritation develops or persists.[1][8][9][10]
- Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][8][9]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[3][8][9][10]

Accidental Release (Spill) Protocol: In case of a spill, follow a structured response plan to ensure safety and proper containment.



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Caption: Workflow for handling a chemical spill.

Disposal Plan

Waste disposal must be conducted in strict accordance with all federal, state, and local environmental regulations.[10]

- **Chemical Waste:** Unused or surplus material should be treated as hazardous waste. Offer to a licensed professional waste disposal service.[3] One method involves dissolving the material in a combustible solvent and burning it in a chemical incinerator equipped with a scrubber.[3]
- **Contaminated Materials:** Any materials used for cleanup (e.g., absorbent pads, gloves, clothing) must be collected in suitable, closed containers, labeled as hazardous waste, and disposed of in the same manner as the chemical itself.[3][8]
- **Containers:** Empty containers should be disposed of as unused product.[3] Do not let the product enter drains.[3][5]

Physicochemical Data for (S)-(+)-2-Phenylbutyric Acid

| Property | Value | Source(s) |
|-------------------|--|-----------|
| CAS Number | 4286-15-1 | |
| Molecular Formula | C ₁₀ H ₁₂ O ₂ | [9] |
| Molecular Weight | 164.20 g/mol | [3] |
| Appearance | Off-white solid / powder | [4][7] |
| Density | 1.055 g/mL at 25 °C | |
| Boiling Point | 98-100 °C at 0.3 mmHg | |
| Flash Point | 110 °C (230 °F) - closed cup | [1] |

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